

3-(Bromomethyl)-5-chlorobenzo[b]thiophene safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	3-(Bromomethyl)-5-chlorobenzo[b]thiophene
Cat. No.:	B075638

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A-Z Guide to Safe Handling: 3-(Bromomethyl)-5-chlorobenzo[b]thiophene

Authored for Drug Development Professionals, Researchers, and Scientists

This document provides a comprehensive technical overview of the safety protocols and handling precautions for **3-(Bromomethyl)-5-chlorobenzo[b]thiophene** (CAS No: 1198-51-2). As a brominated heterocyclic compound, this reagent demands rigorous adherence to safety procedures to mitigate risks associated with its corrosive and toxic properties. This guide synthesizes data from authoritative safety documents to provide a field-proven framework for its safe use in a laboratory setting.

Hazard Profile & Chemical Identity

3-(Bromomethyl)-5-chlorobenzo[b]thiophene is a solid organic compound that presents significant health risks upon exposure.^[1] The primary dangers are severe skin burns, eye damage, and respiratory irritation.^{[2][3]} Its chemical structure, featuring a bromomethyl group and a chlorinated benzothiophene core, contributes to its reactivity and hazardous nature.

Identifier	Value	Source
Chemical Name	3-(Bromomethyl)-5-chlorobenzo[b]thiophene	[4]
Synonyms	3-(bromomethyl)-5-chloro-1-benzothiophene	[1]
CAS Number	1198-51-2	[1] [4]
Molecular Formula	C ₉ H ₆ BrClS	[4]
Molecular Weight	261.57 g/mol	[4]
Physical Form	Solid	[1]

GHS Classification and Precautionary Measures

The Globally Harmonized System (GHS) classification for this compound underscores its hazardous potential. The signal word "Danger" is used to indicate the severity of the hazards.
[\[1\]](#)[\[2\]](#)

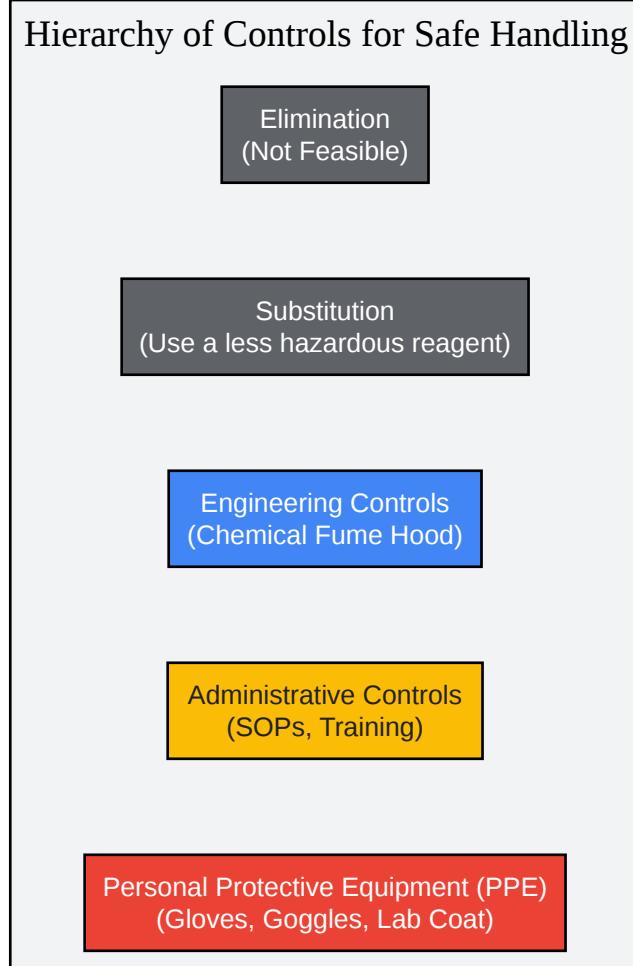
Hazard Class	Hazard Category	Hazard Statement	Source
Corrosive to Metals	Category 1	H290: May be corrosive to metals	[2]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[2] [3]
Serious Eye Damage	Category 1	H314: Causes severe skin burns and eye damage	[3]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	[5] [6]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	[3] [5] [6]

Adherence to the following precautionary statements is mandatory:

- Prevention: P260 (Do not breathe dust), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/clothing/eye protection/face protection).[2]
- Response: P301+P330+P331 (IF SWALLOWED: rinse mouth. Do NOT induce vomiting), P303+P361+P353 (IF ON SKIN: Take off immediately all contaminated clothing. Rinse skin with water/shower), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER or doctor).[2][3]
- Storage: P405 (Store locked up), P406 (Store in corrosive resistant container).[2]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[2][3]

Proactive Safety: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls, is essential for minimizing exposure. The hierarchy of controls provides a systematic framework for this approach.



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Caption: Hierarchy of Controls, prioritizing the most effective safety measures.

3.1 Engineering Controls The primary engineering control for handling **3-(Bromomethyl)-5-chlorobenzo[b]thiophene** is a properly functioning chemical fume hood.^[3] This is critical to prevent the inhalation of dust or vapors.^[3] Workstations must be equipped with readily accessible eyewash stations and safety showers.^{[3][7]}

3.2 Personal Protective Equipment (PPE) Even with robust engineering controls, a comprehensive PPE strategy is non-negotiable.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. For tasks with a higher splash potential, a face shield should be worn in addition to goggles.^[6]

- Skin Protection: Chemical-resistant gloves, such as nitrile, must be worn.[8] Always inspect gloves for tears or punctures before use.[6] A lab coat or chemical-resistant apron is required to protect against skin contact.[9]
- Respiratory Protection: If there is a risk of dust or aerosol generation and engineering controls are insufficient, a NIOSH-approved respirator with a particulate filter is necessary. [10]

Standard Operating Procedures for Safe Handling

4.1 Weighing and Transfer

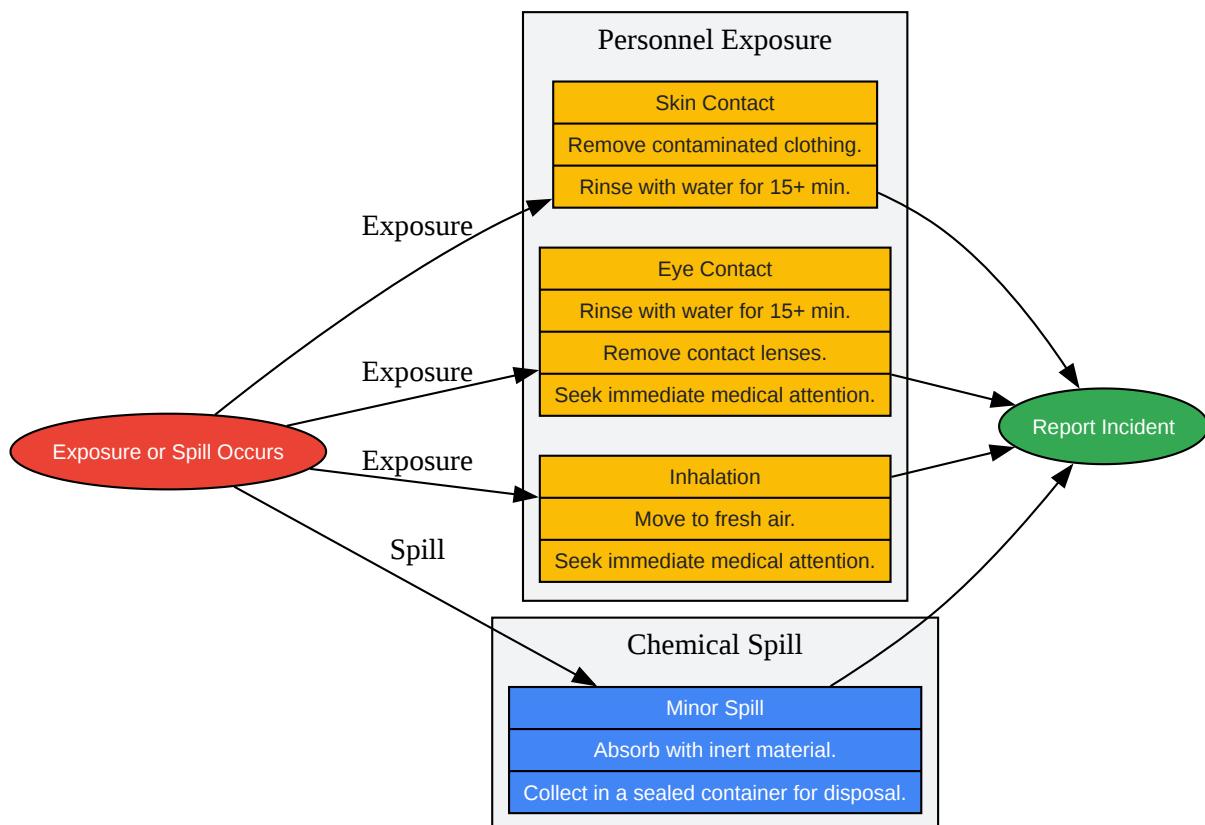
- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clear. Confirm that an appropriate spill kit and waste container are readily available.
- Aliquotting: Conduct all weighing and transfer operations within the fume hood to contain any dust.[3] Use tools like a spatula to minimize dust creation.
- Container Management: Keep the reagent container tightly closed when not in use.[3]

4.2 Dissolution

- Solvent Addition: When dissolving the solid, add the solvent to the reagent slowly to control any potential exothermic reactions.
- Ventilation: Keep the solution within the fume hood throughout the process.

Reactive Safety: Emergency Procedures

In the event of an exposure or spill, immediate and correct action is crucial.



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- To cite this document: BenchChem. [3-(Bromomethyl)-5-chlorobenzo[b]thiophene safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075638#3-bromomethyl-5-chlorobenzo-b-thiophene-safety-and-handling-precautions>]

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